

# Application Notes and Protocols: Dissolving (2S,4R)-DS89002333 in DMSO

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## Compound of Interest

Compound Name: (2S,4R)-DS89002333

Cat. No.: B15543442

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## Introduction

**(2S,4R)-DS89002333** is the enantiomer of DS89002333, a potent and orally active inhibitor of Protein Kinase A (PKA) catalytic subunit alpha (PRKACA), with an IC<sub>50</sub> of 0.3 nM.<sup>[1][2]</sup> It has demonstrated significant anti-tumor activity in preclinical models of fibrolamellar hepatocellular carcinoma (FL-HCC), a rare liver cancer characterized by the DNAJB1-PRKACA fusion gene.<sup>[1][3]</sup> The oncogenic activity in this cancer is dependent on the kinase activity of the fusion protein, making PRKACA a key therapeutic target.<sup>[3]</sup> **(2S,4R)-DS89002333** inhibits the phosphorylation of downstream targets of PKA, such as CREB, in a dose-dependent manner.<sup>[1]</sup> Proper dissolution and handling of this compound are critical for accurate and reproducible experimental results.

This document provides detailed protocols for the dissolution of **(2S,4R)-DS89002333** in dimethyl sulfoxide (DMSO) for use in research applications.

## Compound Properties

A summary of the key quantitative data for **(2S,4R)-DS89002333** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>20</sub> ClF <sub>2</sub> N <sub>3</sub> O <sub>3</sub>	[2]
Molecular Weight	447.86 g/mol	[2]
CAS Number	2832159-79-0	[1][4]
Purity	≥99%	[1]
Appearance	Crystalline solid/Powder	[5]
Solubility in DMSO	100 mg/mL (may require ultrasonication)	[6]
IC <sub>50</sub> (PRKACA)	0.3 nM	[1][2]
Storage (Powder)	-20°C for up to 3 years	[7]
Storage (Stock Solution in DMSO)	-80°C for up to 6 months, -20°C for up to 1 month	[5][7][8]

## Experimental Protocols

### Materials and Equipment

- **(2S,4R)-DS89002333** powder
- Anhydrous/spectroscopic grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator or bath sonicator
- Sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

## Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **(2S,4R)-DS89002333** in DMSO.

### 1. Pre-dissolution Preparation:

- Before opening the vial, centrifuge the **(2S,4R)-DS89002333** powder to ensure all the compound is at the bottom of the vial.[\[5\]](#)
- Allow the compound vial and the DMSO to equilibrate to room temperature before opening to minimize moisture absorption.
- Work in a clean, sterile environment, such as a laminar flow hood, especially if the solution will be used for cell culture.[\[9\]](#)

### 2. Weighing the Compound:

- Accurately weigh the desired amount of **(2S,4R)-DS89002333** powder using a calibrated analytical balance.
- For small quantities ( $\leq 10$  mg), it is recommended to dissolve the entire amount directly in the vial to avoid weighing errors.[\[5\]](#)

### 3. Dissolution in DMSO:

- Add the appropriate volume of anhydrous DMSO to the vial containing the compound to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO based on the molecular weight of 447.86 g/mol ).
- Vortex the solution vigorously for several minutes.
- If the compound does not fully dissolve, use a water bath sonicator to facilitate dissolution.[\[8\]](#) Intermittent warming of the solution to 37°C can also aid in solubilization.[\[8\]](#)
- Visually inspect the solution to ensure there are no visible particles. The solution should be clear.

### 4. Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[5\]](#)

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[5\]](#)[\[7\]](#)[\[8\]](#)

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution for use in cell culture experiments.

### 1. Thawing the Stock Solution:

- Thaw a single aliquot of the **(2S,4R)-DS89002333** stock solution at room temperature.

### 2. Serial Dilutions:

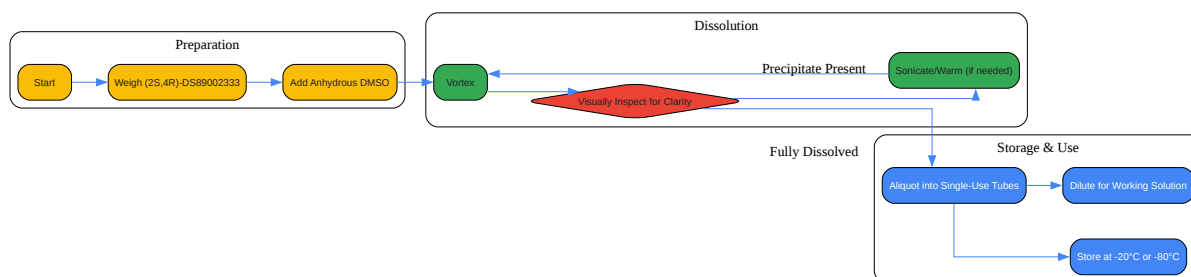
- Perform serial dilutions of the DMSO stock solution in sterile cell culture medium or phosphate-buffered saline (PBS) to achieve the desired final working concentrations.
- It is crucial to add the DMSO stock solution dropwise to the aqueous medium while gently mixing to prevent precipitation.[\[9\]](#)
- To avoid cell toxicity, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, and ideally not exceeding 0.1%.[\[5\]](#)[\[7\]](#)
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.[\[7\]](#)

### 3. Application to Cells:

- Aspirate the old medium from the cells and replace it with the medium containing the desired concentration of **(2S,4R)-DS89002333**.[\[9\]](#)
- Incubate the cells for the desired experimental duration.

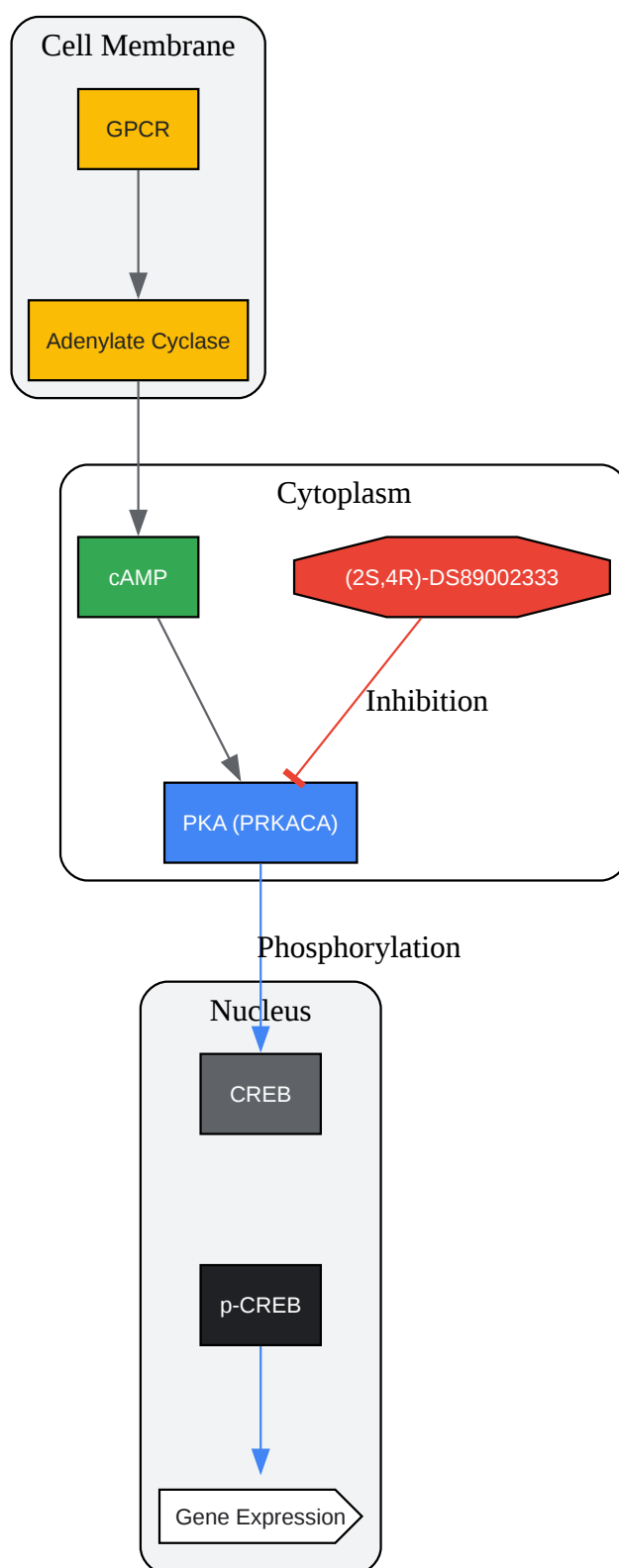
## Visualizations

Below are diagrams illustrating the experimental workflow for dissolving **(2S,4R)-DS89002333** and the signaling pathway it inhibits.



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Caption: Workflow for dissolving **(2S,4R)-DS89002333** in DMSO.



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